

Application Note: N-Nitroso Tizanidine Reference Standard

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Compound of Interest

Compound Name: *N-Nitroso Tizanidine*

Cat. No.: *B16090419*

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Introduction

N-Nitroso Tizanidine is the N-nitroso derivative of Tizanidine, a centrally acting α_2 -adrenergic agonist used as a muscle relaxant.[1][2] N-nitrosamine compounds are classified as probable human carcinogens, and their presence in pharmaceutical products is a significant concern for regulatory agencies worldwide, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[3][4][5] Consequently, strict control and monitoring of nitrosamine impurities, such as **N-Nitroso Tizanidine**, are imperative throughout the drug development and manufacturing process to ensure patient safety.[6][7]

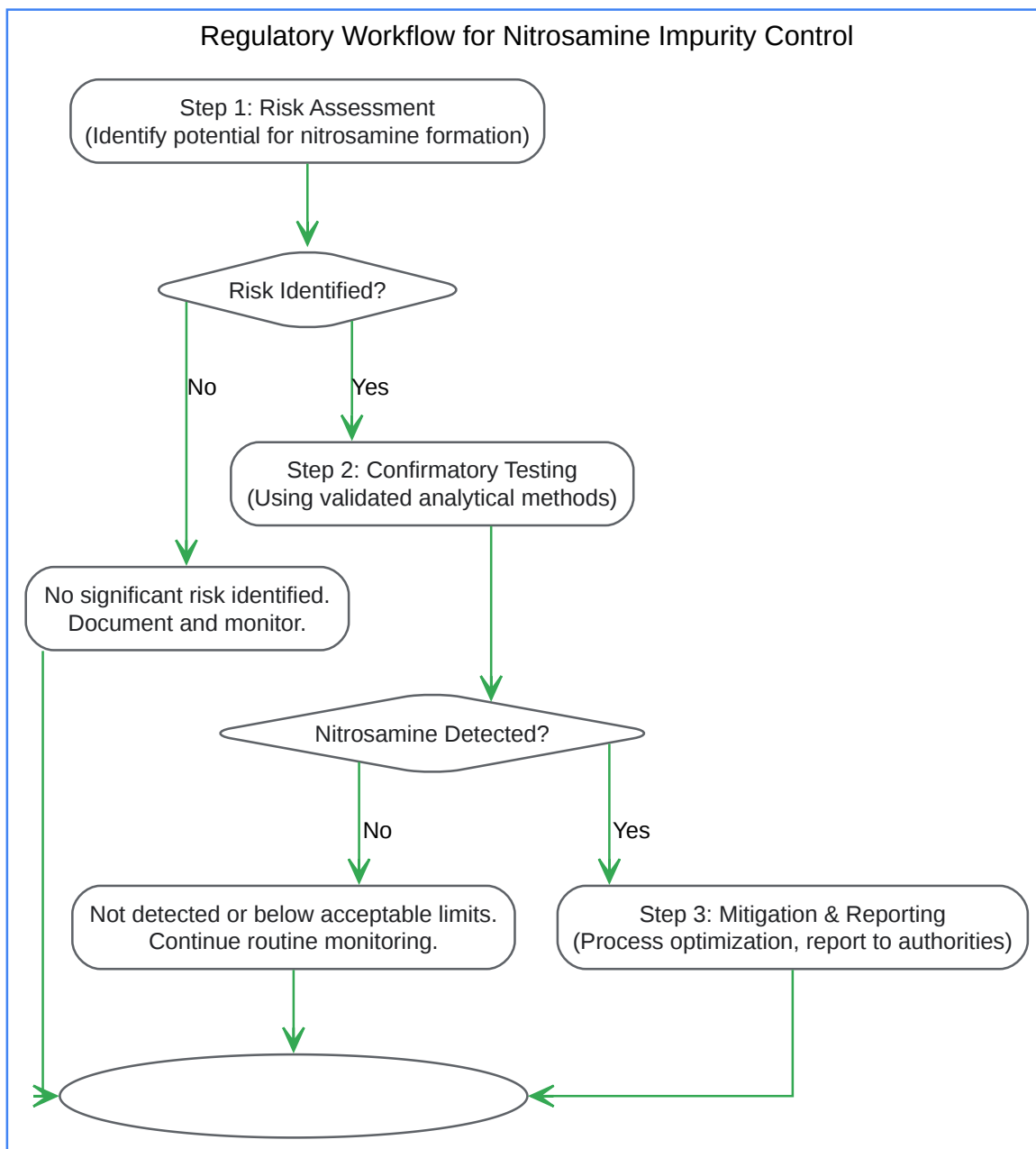
This document provides detailed application notes and protocols for the use of the **N-Nitroso Tizanidine** reference standard in analytical method development, validation, and routine quality control (QC) testing of Tizanidine drug substances and products.[1][8][9][10] The **N-Nitroso Tizanidine** reference standard is a highly characterized chemical compound essential for establishing detection limits, quantifying impurity levels, and ensuring that any trace nitroso impurities remain within the stringent safety limits set by regulatory bodies.[8]

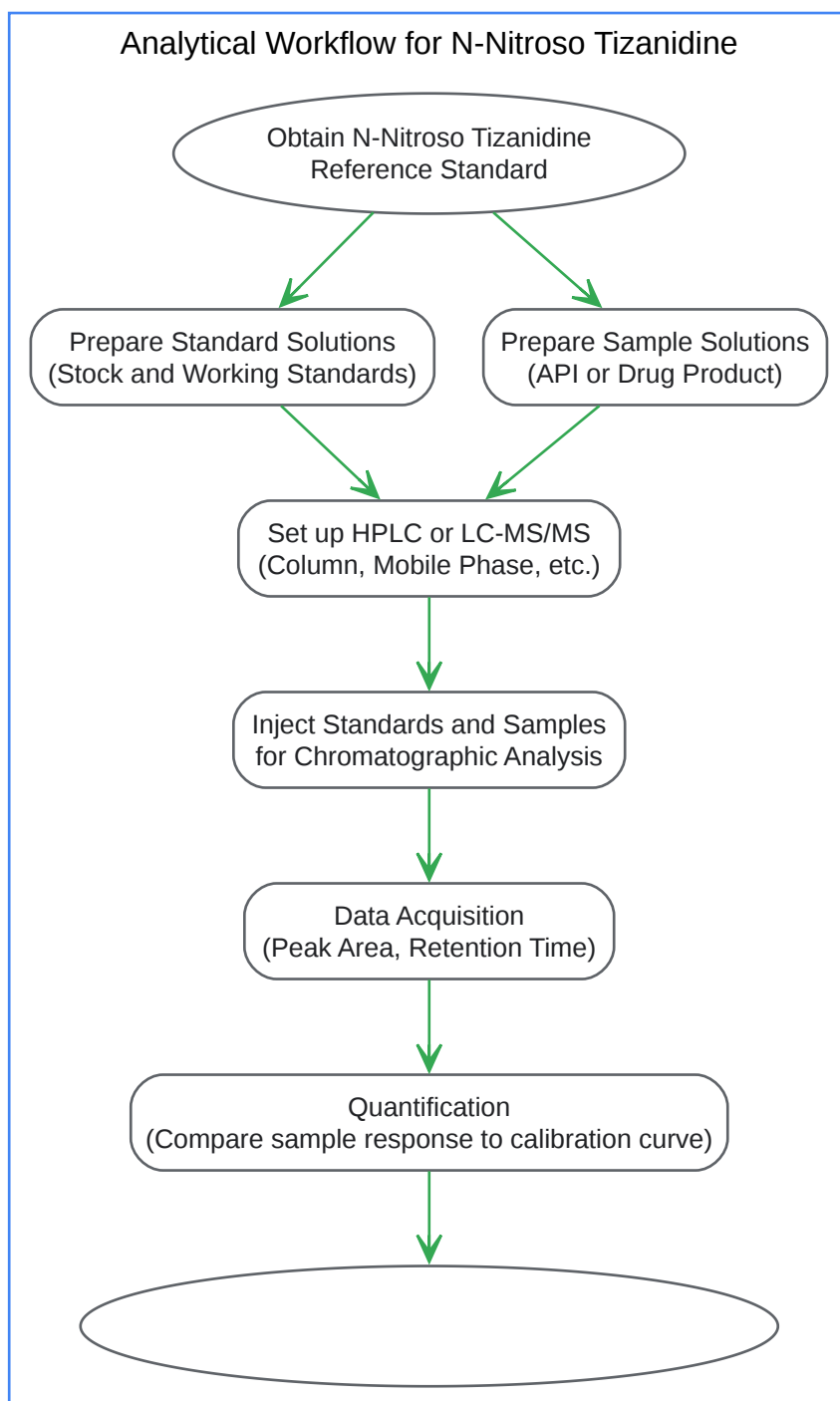
Regulatory Context

Regulatory bodies like the FDA and EMA have issued guidance for the pharmaceutical industry on the control of nitrosamine impurities in human drugs.^{[3][4][11]} The guidelines generally follow a three-step process:

- **Risk Assessment:** Manufacturers are required to conduct a comprehensive risk assessment to evaluate the potential for nitrosamine formation in their active pharmaceutical ingredients (APIs) and drug products.^{[5][6]}
- **Confirmatory Testing:** If a risk is identified, confirmatory testing must be performed using sensitive and appropriately validated analytical methods to detect and quantify nitrosamine impurities.^{[5][6]}
- **Mitigation and Reporting:** If nitrosamine impurities are detected, manufacturers must implement changes to their manufacturing processes to prevent or reduce their presence and report these changes to the regulatory authorities.^{[5][12]}

The acceptable intake (AI) limit for nitrosamine impurities is a critical parameter. For many nitrosamines, the FDA recommends a default AI limit of 26.5 ng/day if a substance-specific limit cannot be determined.^{[12][13]}





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